

TCO-PEG4-Maleimide: A Technical Guide for Advanced Bioconjugation in Drug Development

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Compound of Interest

Compound Name: TCO-PEG4-maleimide

Cat. No.: B15551624

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the properties and applications of **TCO-PEG4-maleimide**, a heterobifunctional linker critical for the development of next-generation biologics, including antibody-drug conjugates (ADCs). This document outlines its chemical and physical characteristics, provides detailed experimental protocols for its use in bioconjugation, and illustrates key workflows and mechanisms of action.

Core Properties of TCO-PEG4-Maleimide

TCO-PEG4-maleimide is a versatile chemical tool that incorporates two distinct reactive functionalities at either end of a hydrophilic tetraethylene glycol (PEG4) spacer. The trans-cyclooctene (TCO) group enables rapid and specific bioorthogonal conjugation with tetrazine-modified molecules via an inverse-electron-demand Diels-Alder (IEDDA) cycloaddition.^{[1][2]} Concurrently, the maleimide group allows for covalent attachment to thiol-containing molecules, such as cysteine residues in proteins and antibodies.^{[1][2]} The PEG4 spacer enhances aqueous solubility, improves pharmacokinetics, and reduces steric hindrance during conjugation.^[1]

Quantitative Data Summary

A summary of the key quantitative data for **TCO-PEG4-maleimide** is presented in the table below. This information is crucial for accurate experimental planning, including molar calculations for conjugation reactions and ensuring the stability and purity of the reagent.

Property	Value	Source(s)
Molecular Weight	468.54 g/mol (also cited as 468.6 g/mol)	[1] [2] [3] [4]
Chemical Formula	C ₂₃ H ₃₆ N ₂ O ₈	[1] [2] [3] [5]
CAS Number	2748945-56-2	[1] [2] [5]
Purity	≥95%	[1] [2]
Solubility	Soluble in DMSO, DMF, DCM	[2]
Storage Conditions	Store at -20°C, protected from moisture and light.	[1] [2] [6]

Experimental Protocols

The following section provides detailed methodologies for the creation of an antibody-drug conjugate (ADC) using a two-stage process: first, the conjugation of a thiol-containing cytotoxic payload to **TCO-PEG4-maleimide**, and second, the bioorthogonal ligation of the resulting complex to a tetrazine-modified antibody.

Protocol 1: Conjugation of a Thiol-Containing Payload to TCO-PEG4-Maleimide

This protocol details the reaction between the maleimide moiety of the linker and a sulfhydryl group on a cytotoxic drug.

Materials:

- **TCO-PEG4-maleimide**

- Thiol-containing cytotoxic payload
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Reaction Buffer: Phosphate-buffered saline (PBS), pH 7.0-7.5, degassed
- Quenching Reagent: N-ethylmaleimide or free cysteine
- Reverse-phase HPLC system for purification

Procedure:

- Reagent Preparation:
 - Allow **TCO-PEG4-maleimide** to equilibrate to room temperature before opening.
 - Prepare a stock solution of **TCO-PEG4-maleimide** (e.g., 10 mM) in anhydrous DMF or DMSO.
 - Dissolve the thiol-containing payload in the reaction buffer. If the payload has limited aqueous solubility, it can be dissolved in a minimal amount of DMSO before dilution with the reaction buffer.
- Conjugation Reaction:
 - Add a 1.5 to 5-fold molar excess of the **TCO-PEG4-maleimide** stock solution to the payload solution. The exact ratio should be optimized for the specific payload.
 - Incubate the reaction mixture for 1-2 hours at room temperature or overnight at 4°C, protected from light.
- Reaction Quenching (Optional):
 - To cap any unreacted maleimide groups, a quenching reagent such as N-ethylmaleimide can be added in excess and incubated for an additional 30 minutes.
- Purification:

- Purify the TCO-PEG4-Payload conjugate using reverse-phase HPLC to remove unreacted payload and linker.
- Lyophilize the pure fractions and store the final product at -20°C or below, under dessicated conditions.
- Characterization:
 - Confirm the identity and purity of the conjugate using LC-MS and/or NMR spectroscopy.

Protocol 2: Bioorthogonal Ligation to a Tetrazine-Modified Antibody

This protocol describes the "click" reaction between the TCO-functionalized payload and an antibody previously modified with a tetrazine group.

Materials:

- TCO-PEG4-Payload conjugate (from Protocol 1)
- Tetrazine-modified monoclonal antibody (mAb-Tz)
- Conjugation Buffer: PBS, pH 7.4
- Size-Exclusion Chromatography (SEC) system for purification

Procedure:

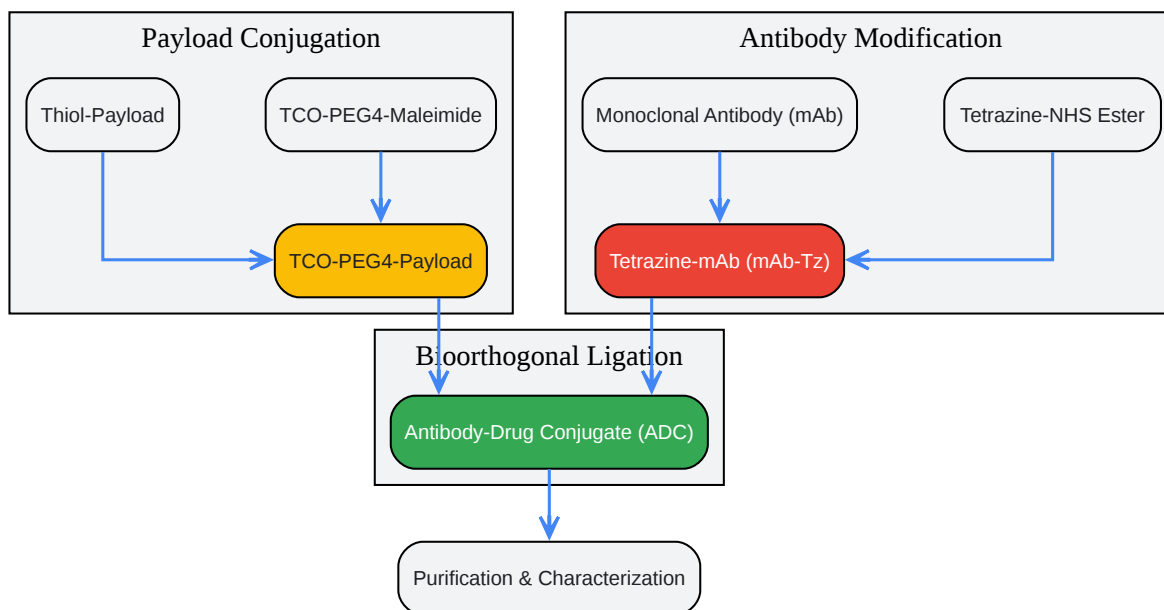
- Reagent Preparation:
 - Prepare a stock solution of the TCO-PEG4-Payload conjugate (e.g., 10 mM) in DMSO.
 - Dilute the mAb-Tz to a working concentration (e.g., 1-10 mg/mL) in the conjugation buffer.
- Bioorthogonal Ligation Reaction:
 - Add a 1.5 to 3.0 molar excess of the TCO-PEG4-Payload stock solution to the mAb-Tz solution. The optimal ratio should be determined experimentally to achieve the desired

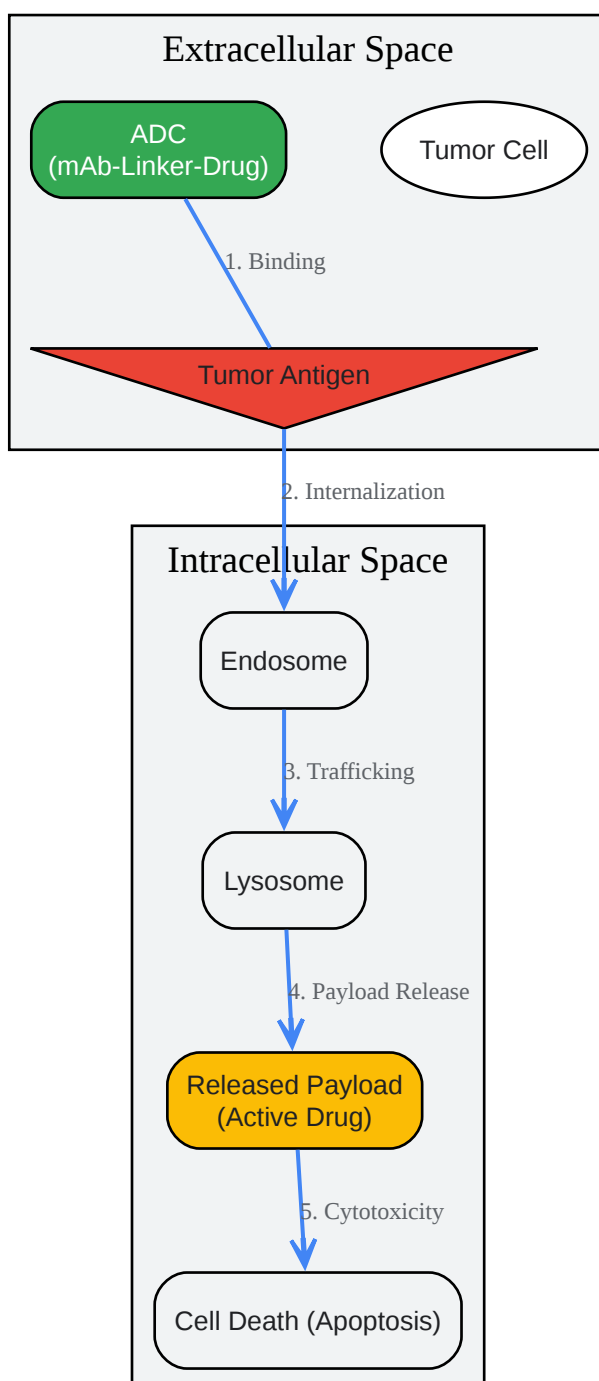
drug-to-antibody ratio (DAR).

- Incubate the reaction for 30 minutes to 2 hours at room temperature. The reaction kinetics of TCO-tetrazine ligation are extremely fast.^[1]
- Purification:
 - Remove the excess TCO-PEG4-Payload conjugate and any organic solvent by purifying the resulting ADC using a size-exclusion chromatography (SEC) column (e.g., Sephadex G-25) equilibrated with PBS.
- Characterization:
 - Determine the final protein concentration of the ADC using a spectrophotometer (A280).
 - Characterize the DAR and purity of the ADC using techniques such as UV-Vis spectroscopy, hydrophobic interaction chromatography (HIC), and/or mass spectrometry.
 - Store the purified ADC at 4°C for short-term use or at -80°C for long-term storage.

Mandatory Visualizations

The following diagrams illustrate the experimental workflow for ADC synthesis and the subsequent mechanism of action.





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